

In-Depth Technical Guide: 4-sec-Butylaniline

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Compound of Interest

Compound Name: 4-sec-Butylaniline

Cat. No.: B1345595

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Introduction

4-sec-Butylaniline, a substituted aniline derivative, serves as a crucial building block in various chemical syntheses. Its structural properties make it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and materials science. This technical guide provides a comprehensive overview of **4-sec-butylaniline**, including its chemical identity, physicochemical properties, synthesis protocols, and analytical methodologies. Furthermore, it delves into its application as a precursor for pharmacologically active compounds, specifically targeting the TRPA1 ion channel.

Chemical Identity and Properties

IUPAC Name: 4-butan-2-ylaniline[1]

CAS Number: 30273-11-1[1]

Synonyms: p-sec-Butylaniline, 4-Amino-sec-butylbenzene, Benzenamine, 4-(1-methylpropyl)-
[1]

The fundamental properties of **4-sec-butylaniline** are summarized in the tables below, providing a ready reference for experimental design and safety considerations.

Physicochemical Data

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ N	[1]
Molecular Weight	149.23 g/mol	[1]
Melting Point	1.08 °C (estimate)	ChemicalBook
Boiling Point	244-245 °C (at 727 mmHg)	ChemicalBook
Density	0.977 g/mL (at 25 °C)	ChemicalBook
Refractive Index	n _{20/D} 1.537	ChemicalBook

Spectral Data

Technique	Key Data Points	Source
Mass Spectrometry	Major fragments at m/z 149, 120, 121	PubChem
Infrared (IR) Spectroscopy	Available through the NIST WebBook	[1]

Experimental Protocols

Synthesis of 4-sec-Butylaniline via C-C Amination

A general method for the synthesis of **4-sec-butylaniline** involves the C-C amination of secondary alcohols. The following protocol is adapted from a general procedure and should be optimized for specific laboratory conditions.

Materials:

- Secondary alcohol (e.g., 1-(4-hydroxyphenyl)butan-2-one)
- Sodium azide (NaN₃)
- Trifluoroacetic acid (TFA)
- n-Hexane

- 2 M Sodium hydroxide (NaOH) solution
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- In a 20 mL vial equipped with a magnetic stirring bar, charge the secondary alcohol (0.3 mmol, 1 equivalent), sodium azide (0.75 mmol, 2.5 equivalents), and n-hexane (1.0 mL).
- Carefully add trifluoroacetic acid (5.4 mmol, 18 equivalents) to the mixture.
- Seal the vial and stir the reaction mixture under air at 40 °C for 4 hours.
- Upon completion, quench the reaction by carefully adding 5 mL of 2 M NaOH solution.
- Extract the product with ethyl acetate (3 x 5 mL).
- Combine the organic phases, wash with brine, and dry over anhydrous Na₂SO₄.
- Concentrate the solution under reduced pressure.
- Purify the crude product by flash chromatography on a silica gel column to yield **4-sec-butylaniline**.^[2]

Analytical Workflow: Purity Assessment by HPLC

High-Performance Liquid Chromatography (HPLC) is a robust method for determining the purity of **4-sec-butylaniline**.

Instrumentation and Materials:

- HPLC system with a UV detector

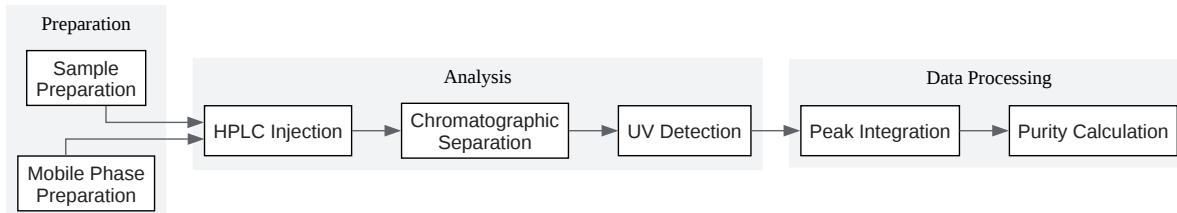
- Reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5 µm particle size)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional, for pH adjustment)
- **4-sec-butylaniline** sample

Procedure:

- Mobile Phase Preparation: Prepare a suitable mobile phase, for example, a mixture of acetonitrile and water (e.g., 70:30 v/v). If necessary, add 0.1% formic acid to improve peak shape. Degas the mobile phase before use.
- Sample Preparation: Accurately weigh and dissolve the **4-sec-butylaniline** sample in the mobile phase to a concentration of approximately 1 mg/mL.
- Chromatographic Conditions:
 - Flow rate: 1.0 mL/min
 - Injection volume: 10 µL
 - Column temperature: 30 °C
 - UV detection wavelength: 254 nm
- Analysis: Inject the sample solution and record the chromatogram.
- Data Processing: Identify and integrate the peak corresponding to **4-sec-butylaniline** and any impurity peaks. Calculate the purity based on the relative peak areas.[\[3\]](#)[\[4\]](#)

Mandatory Visualizations

Experimental Workflow for HPLC Analysis

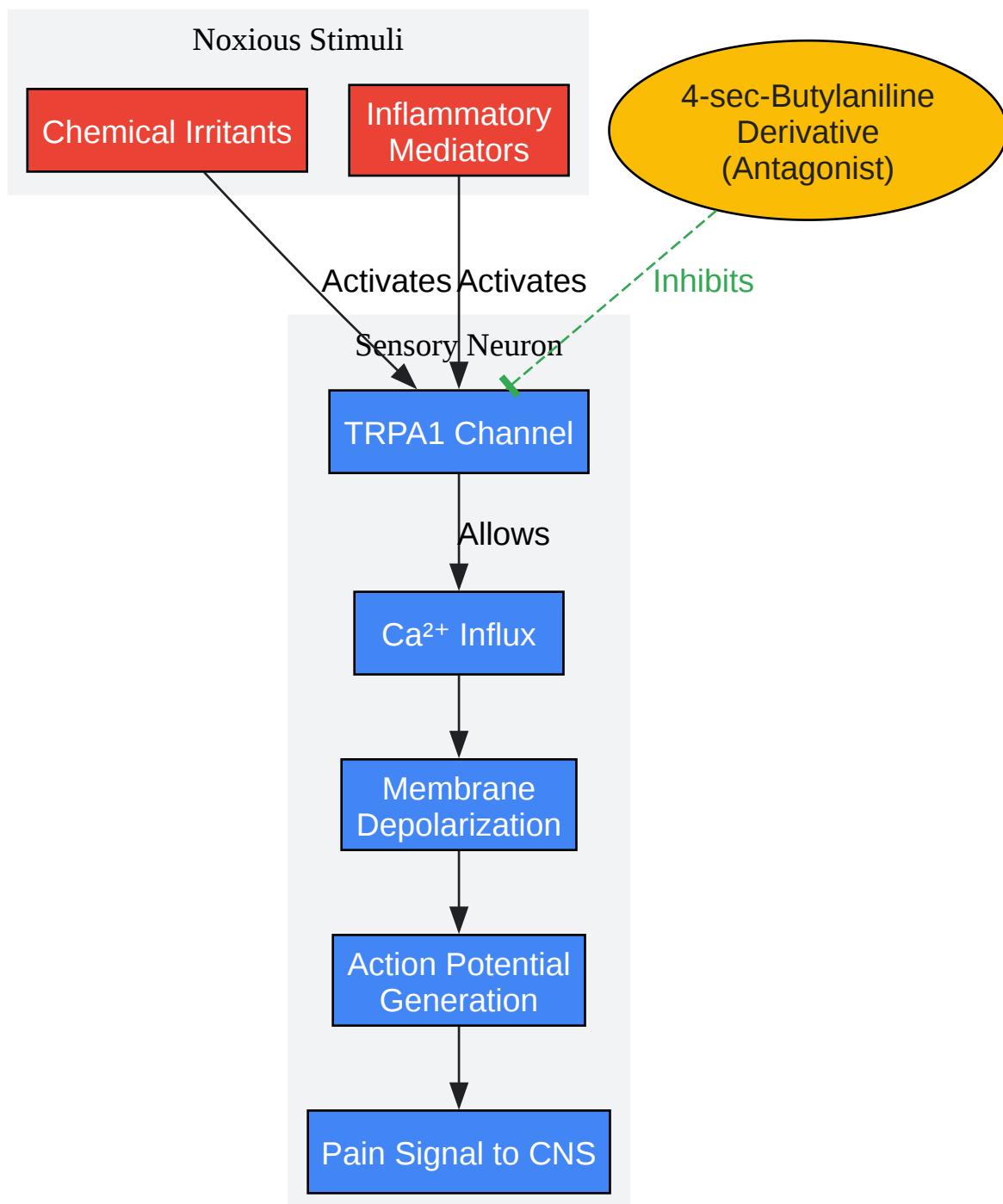


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Caption: A generalized experimental workflow for the purity analysis of **4-sec-butylaniline** by HPLC.

Signaling Pathway: TRPA1 Inhibition

4-sec-Butylaniline is a precursor for compounds that can act as antagonists to the Transient Receptor Potential Ankryin 1 (TRPA1) ion channel, a key player in pain and inflammation signaling pathways.



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Caption: Simplified signaling pathway of TRPA1 activation and its inhibition by a **4-sec-butylaniline** derivative.

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